

An In-depth Technical Guide to 2-Chloro-1,1-dimethylcyclohexane

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Compound of Interest

Compound Name: 2-Chloro-1,1-dimethylcyclohexane

CAS No.: 55695-99-3

Cat. No.: B15467127

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Introduction

2-Chloro-1,1-dimethylcyclohexane is a halogenated cyclic alkane with the chemical formula $C_8H_{15}Cl$.^[1] Its structure, featuring a cyclohexane ring with two methyl groups on a single carbon atom and a chlorine atom on an adjacent carbon, makes it an interesting substrate for mechanistic studies in organic chemistry and a potential building block in synthetic applications. This guide provides a comprehensive overview of its synthesis, structural elucidation through spectroscopic methods, characteristic reactivity, and potential applications in the field of drug discovery and development.

Molecular Structure and Physicochemical Properties

The fundamental properties of **2-Chloro-1,1-dimethylcyclohexane** are summarized in the table below.

Property	Value	Source
CAS Number	55695-99-3	[1]
Molecular Formula	C ₈ H ₁₅ Cl	[1]
Molecular Weight	146.66 g/mol	[1]
IUPAC Name	2-chloro-1,1-dimethylcyclohexane	[1]
SMILES	CC1(CCCCC1Cl)C	[1]
InChIKey	KXSJTRRJBJAAQU-UHFFFAOYSA-N	[1]

Synthesis of 2-Chloro-1,1-dimethylcyclohexane

A robust and direct method for the synthesis of **2-Chloro-1,1-dimethylcyclohexane** is the free-radical chlorination of 1,1-dimethylcyclohexane. This reaction is typically initiated by ultraviolet (UV) light, which promotes the homolytic cleavage of chlorine gas (Cl₂) into highly reactive chlorine radicals.

Proposed Synthetic Workflow



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Caption: Proposed two-stage synthesis of **2-Chloro-1,1-dimethylcyclohexane** starting from cyclohexanone.

Step-by-Step Experimental Protocol (Proposed)

Part A: Synthesis of 1,1-Dimethylcyclohexane

The precursor, 1,1-dimethylcyclohexane, can be synthesized from cyclohexanone. A detailed procedure for a similar transformation can be found in established organic synthesis literature. [2]

Part B: Free-Radical Chlorination of 1,1-Dimethylcyclohexane

- **Reaction Setup:** In a three-necked round-bottom flask equipped with a reflux condenser, a gas inlet tube, and a magnetic stirrer, dissolve 1,1-dimethylcyclohexane in a suitable inert solvent such as carbon tetrachloride.
- **Initiation:** While stirring the solution, irradiate the flask with a UV lamp.
- **Chlorination:** Bubble chlorine gas through the solution at a slow and steady rate. The reaction is exothermic and may require cooling to maintain a controlled temperature.
- **Monitoring:** Monitor the progress of the reaction by gas chromatography (GC) to observe the formation of the desired product and other chlorinated isomers.
- **Work-up:** Once the desired conversion is achieved, stop the flow of chlorine gas and turn off the UV lamp. Purge the reaction mixture with nitrogen gas to remove any unreacted chlorine. Wash the organic layer with an aqueous solution of sodium thiosulfate to quench any remaining chlorine, followed by a wash with brine.
- **Purification:** Dry the organic layer over anhydrous magnesium sulfate, filter, and remove the solvent by rotary evaporation. The crude product, a mixture of chlorinated isomers, can be purified by fractional distillation to isolate **2-Chloro-1,1-dimethylcyclohexane**.

Spectroscopic Characterization

¹³C NMR Spectroscopy

While a publicly available spectrum is noted, the specific chemical shifts are not readily accessible.[1] Based on established principles of ¹³C NMR spectroscopy, the predicted chemical shifts for **2-Chloro-1,1-dimethylcyclohexane** are presented below. The presence of the electron-withdrawing chlorine atom will deshield the adjacent carbons.

Carbon Atom	Predicted Chemical Shift (δ , ppm)	Rationale
C1 (quaternary)	35-45	Quaternary carbon adjacent to a chlorinated carbon.
C2 (CH-Cl)	60-70	Carbon directly bonded to chlorine, significantly deshielded.
C3, C6	25-35	Methylene carbons beta to the chlorine atom.
C4, C5	20-30	Methylene carbons gamma and delta to the chlorine atom.
Methyl Carbons	20-30	Methyl groups on the quaternary carbon.

¹H NMR Spectroscopy

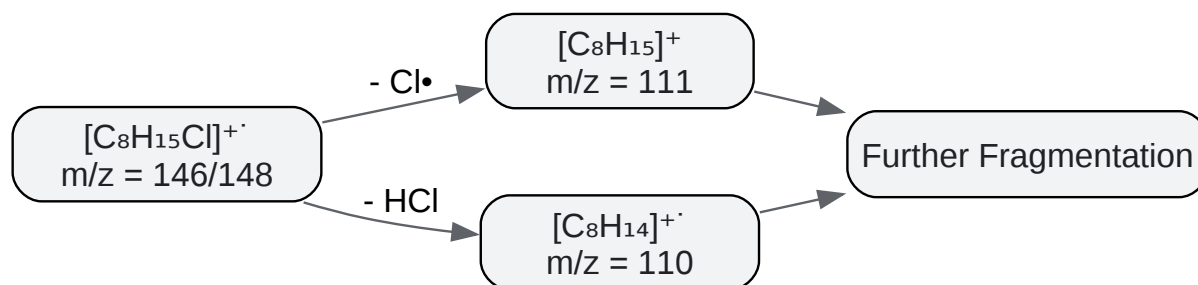
The proton NMR spectrum of **2-Chloro-1,1-dimethylcyclohexane** is expected to show distinct signals for the different protons in the molecule.

Proton(s)	Predicted Chemical Shift (δ , ppm)	Multiplicity	Integration
H2 (CH-Cl)	3.5-4.5	Multiplet	1H
Cyclohexyl Protons	1.2-2.0	Complex Multiplets	8H
Methyl Protons	0.9-1.2	Singlets	6H

Mass Spectrometry

The mass spectrum of **2-Chloro-1,1-dimethylcyclohexane**, obtained through electron impact (EI) ionization, is expected to show a molecular ion peak (M^+) and a characteristic $M+2$ peak due to the presence of the ³⁷Cl isotope.[3] Common fragmentation patterns for chloroalkanes involve the loss of a chlorine radical or a molecule of HCl.[4][5]

Predicted Fragmentation Pathway

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Caption: Predicted major fragmentation pathways for **2-Chloro-1,1-dimethylcyclohexane** in mass spectrometry.

Infrared (IR) Spectroscopy

The IR spectrum of **2-Chloro-1,1-dimethylcyclohexane** will be dominated by the characteristic absorptions of C-H and C-Cl bonds.

Functional Group	Wavenumber (cm^{-1})	Description
C-H (sp^3)	2850-3000	Alkane C-H stretching
C-H	1350-1480	Alkane C-H bending
C-Cl	600-800	Carbon-chlorine stretching

Reactivity and Mechanistic Considerations

2-Chloro-1,1-dimethylcyclohexane is a secondary alkyl halide, and its reactivity is primarily governed by substitution and elimination reactions. The presence of the bulky gem-dimethyl group at the adjacent carbon can influence the reaction pathway.

Nucleophilic Substitution Reactions

This compound can undergo both S_N1 and S_N2 reactions, with the mechanism being dependent on the nucleophile, solvent, and temperature.

- **S_N1 Pathway:** In the presence of a weak nucleophile and a polar protic solvent, the reaction is likely to proceed via an S_N1 mechanism, involving the formation of a secondary carbocation intermediate.^[6]
- **S_N2 Pathway:** With a strong, unhindered nucleophile in a polar aprotic solvent, an S_N2 reaction is possible, although steric hindrance from the gem-dimethyl group may slow the reaction rate.^[7]

Elimination Reactions

Treatment of **2-Chloro-1,1-dimethylcyclohexane** with a strong base will favor elimination reactions (E1 or E2) to form alkenes.^{[8][9]}

- **E2 Pathway:** A strong, bulky base will favor the E2 mechanism, leading to the formation of 1,1-dimethyl-2-cyclohexene and/or 3,3-dimethyl-1-cyclohexene, with the major product predicted by Zaitsev's rule.
- **E1 Pathway:** In the presence of a weak base and heat, an E1 mechanism can compete with the S_N1 reaction.^[10]

Reaction Mechanism: E2 Elimination

Caption: Generalized E2 elimination mechanism for **2-Chloro-1,1-dimethylcyclohexane**.

Applications in Drug Development

Halogenated organic compounds are of significant interest in medicinal chemistry. The introduction of a chlorine atom can modulate a molecule's lipophilicity, metabolic stability, and binding affinity to biological targets.^{[11][12]} While specific applications of **2-Chloro-1,1-dimethylcyclohexane** in drug development are not widely documented, its potential lies in its use as a synthetic intermediate.

- **Scaffold for Derivatization:** The chlorine atom serves as a handle for introducing other functional groups through nucleophilic substitution, allowing for the synthesis of a library of compounds for biological screening.

- Probing Structure-Activity Relationships (SAR): By incorporating the 1,1-dimethylcyclohexyl moiety into a pharmacologically active molecule, researchers can investigate the impact of this sterically demanding, lipophilic group on biological activity.
- Analogs of Natural Products: Halogenated hydrocarbons found in nature have shown promising biological activities, including antitumor properties.^[13] Synthetic analogs like **2-Chloro-1,1-dimethylcyclohexane** could be explored in this context.

Conclusion

2-Chloro-1,1-dimethylcyclohexane is a fascinating molecule from both a synthetic and mechanistic standpoint. While detailed experimental data in the public domain is somewhat limited, its synthesis via free-radical chlorination is a logical approach. Its reactivity is characteristic of a secondary alkyl halide, offering pathways to a variety of functionalized derivatives. For researchers in drug discovery, this compound represents a potentially useful, albeit underexplored, building block for the synthesis of novel chemical entities with tailored physicochemical and pharmacological properties.

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